

# Application Notes and Protocols for Jones Oxidation Using Calcium Dichromate

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## Compound of Interest

Compound Name: *Calcium dichromate*

Cat. No.: *B076797*

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## Introduction

The Jones oxidation is a widely utilized method in organic synthesis for the oxidation of primary and secondary alcohols to carboxylic acids and ketones, respectively.[1][2] The classical Jones reagent consists of chromium trioxide in aqueous sulfuric acid and acetone.[3][4] However, various dichromate salts, such as sodium or potassium dichromate, are also commonly employed.[1][5] This document provides a detailed protocol for the use of **calcium dichromate** ( $\text{CaCr}_2\text{O}_7$ ) as the oxidizing agent in a Jones-type oxidation.

**Calcium dichromate** is a strong oxidizing agent, owing to the presence of chromium in the +6 oxidation state.[6] It is notably more soluble in water than potassium dichromate, which may offer advantages in certain applications.[6] While specific literature on the use of **calcium dichromate** in Jones oxidation is scarce, its properties as a dichromate salt suggest its applicability. The following protocols are based on established procedures for Jones oxidation with other dichromate salts and have been adapted for **calcium dichromate**.

Disclaimer: Chromium (VI) compounds are toxic and carcinogenic. All handling of **calcium dichromate** and related reagents should be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

## Data Presentation

Due to the limited availability of specific quantitative data for Jones oxidation reactions using **calcium dichromate**, the following table summarizes the relevant physical and chemical properties of **calcium dichromate**. Researchers should use this information to inform their experimental design and can expect yields and reaction times to be comparable to those achieved with other dichromate salts, which are typically high.[\[2\]](#)

Table 1: Properties of **Calcium Dichromate**

Property	Value	Reference
Molecular Formula	CaCr <sub>2</sub> O <sub>7</sub>	<a href="#">[6]</a>
Molar Mass	256.07 g/mol	<a href="#">[7]</a>
Appearance	Bright orange-red crystalline solid	<a href="#">[6]</a> <a href="#">[7]</a>
Solubility in Water	Highly soluble	<a href="#">[6]</a>
Solubility in Organic Solvents	Limited solubility. Dissolves in acetone with subsequent precipitation of calcium chromate (CaCrO <sub>4</sub> ). Insoluble in ether and hydrocarbons.	<a href="#">[6]</a> <a href="#">[7]</a>
Oxidation State of Chromium	+6	<a href="#">[6]</a>

## Experimental Protocols

The following are detailed methodologies for the preparation of the Jones reagent using **calcium dichromate** and its application in the oxidation of a generic secondary alcohol to a ketone.

### Protocol 1: Preparation of the Jones Reagent with **Calcium Dichromate**

Materials:

- **Calcium dichromate** (CaCr<sub>2</sub>O<sub>7</sub>)

- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Distilled water
- Ice bath
- Volumetric flask

Procedure:

- In a fume hood, carefully weigh out the desired amount of **calcium dichromate**.
- In a separate beaker, slowly and cautiously add the calculated volume of concentrated sulfuric acid to a stirred amount of distilled water, cooled in an ice bath. Caution: This is a highly exothermic process. Always add acid to water, never the other way around.
- Once the sulfuric acid solution has cooled to room temperature, slowly add the **calcium dichromate** to the stirred solution.
- Continue stirring until the **calcium dichromate** is completely dissolved. The resulting solution will be a deep orange-red color.
- Transfer the solution to a volumetric flask and dilute with distilled water to the final desired volume and concentration.

Protocol 2: General Procedure for the Oxidation of a Secondary Alcohol to a Ketone

Materials:

- Secondary alcohol
- Acetone (reagent grade)
- Jones reagent (prepared with **calcium dichromate** as per Protocol 1)
- Isopropyl alcohol
- Sodium bicarbonate (or other suitable base for neutralization)

- Anhydrous magnesium sulfate (or other suitable drying agent)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

**Procedure:**

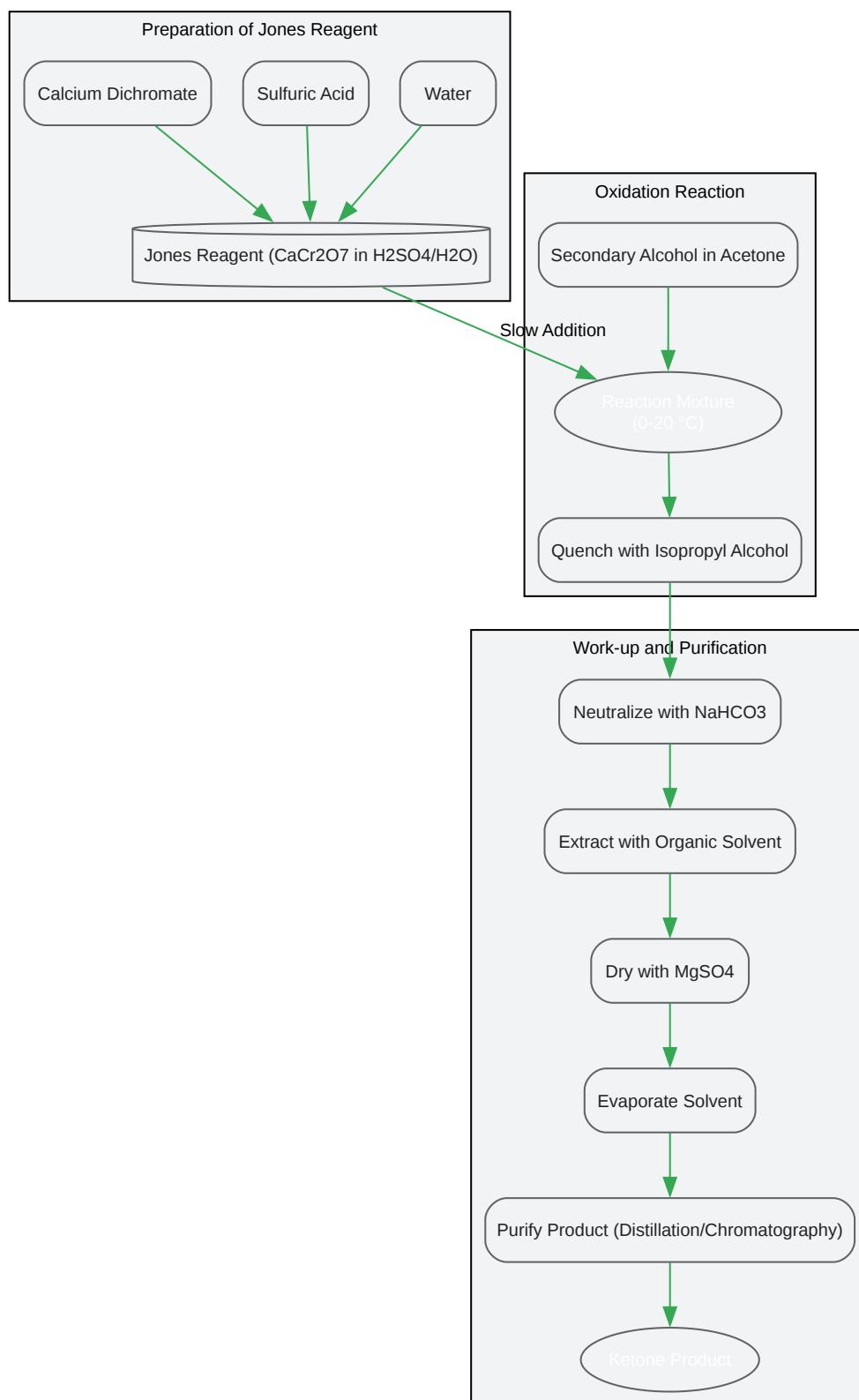
- Dissolve the secondary alcohol in a minimal amount of acetone in a round-bottom flask equipped with a magnetic stir bar.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add the prepared Jones reagent dropwise from a dropping funnel to the stirred alcohol solution. Monitor the temperature of the reaction mixture and maintain it below 20 °C.
- The color of the reaction mixture will change from orange-red to a greenish-blue as the Cr(VI) is reduced to Cr(III).<sup>[4]</sup> The addition of the Jones reagent should continue until the orange-red color persists for approximately 15-20 minutes, indicating that the alcohol has been consumed.
- Once the reaction is complete, quench the excess oxidant by the dropwise addition of isopropyl alcohol until the orange color disappears and a green solution remains.
- Neutralize the reaction mixture by the slow and careful addition of a saturated aqueous solution of sodium bicarbonate until the pH is neutral. Be cautious as this will generate carbon dioxide gas.
- Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent, such as diethyl ether or ethyl acetate.

- Combine the organic layers and wash them with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude ketone.
- The crude product can be further purified by techniques such as distillation or column chromatography.

**Note on Solubility:** Given that calcium chromate may precipitate from acetone solutions, it is crucial to monitor the reaction for any solid formation.<sup>[7]</sup> If a precipitate forms, it may be necessary to add more acetone or to filter the reaction mixture before the work-up.

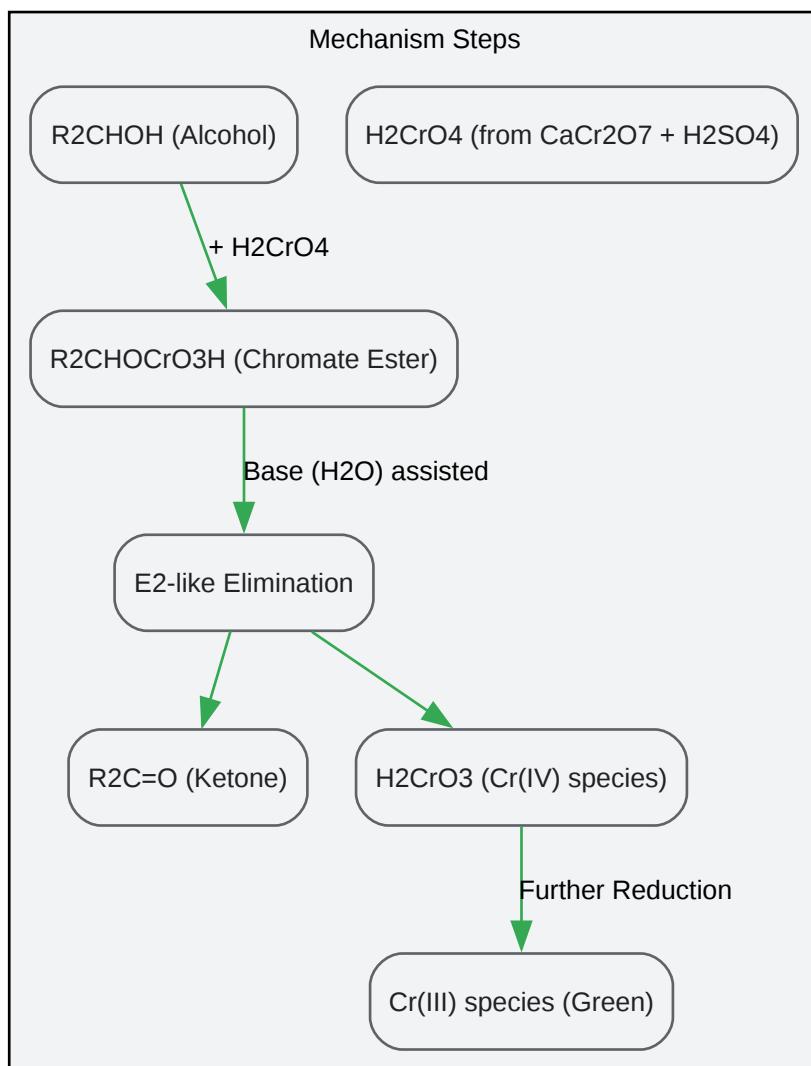
## Mandatory Visualization

Diagram 1: Experimental Workflow for Jones Oxidation using **Calcium Dichromate**

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Caption: Workflow of Jones oxidation using **calcium dichromate**.

Diagram 2: Generalized Signaling Pathway (Reaction Mechanism) of Jones Oxidation

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Caption: Generalized mechanism of Jones oxidation.

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